

Unveiling SOS1 Function: A Technical Guide to the Chemical Probe Sos1-IN-12

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Compound of Interest

Compound Name: Sos1-IN-12

Cat. No.: B15141336

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Son of Sevenless 1 (SOS1) is a critical guanine nucleotide exchange factor (GEF) that plays a pivotal role in cellular signaling. By catalyzing the exchange of GDP for GTP on RAS proteins, SOS1 acts as a molecular switch, activating the RAS/MAPK pathway, a cascade that governs fundamental cellular processes including proliferation, differentiation, and survival.^{[1][2][3]}

Dysregulation of the RAS/MAPK pathway is a hallmark of many human cancers, making SOS1 an attractive therapeutic target. The development of potent and selective chemical probes is essential to dissect the intricate functions of SOS1 and to validate its potential as a drug target.

This technical guide focuses on **Sos1-IN-12**, a potent inhibitor of the SOS1-KRAS interaction. We will delve into its biochemical and cellular activity, provide detailed methodologies for its characterization, and visualize the key signaling pathways and experimental workflows. This document is intended to serve as a comprehensive resource for researchers utilizing **Sos1-IN-12** to explore SOS1 function in both normal physiology and disease.

Sos1-IN-12: A Potent Chemical Probe for SOS1

Sos1-IN-12 has emerged as a high-affinity chemical probe for interrogating the function of SOS1. Its primary mechanism of action is the disruption of the protein-protein interaction between SOS1 and KRAS, thereby preventing the activation of KRAS and subsequent downstream signaling.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Sos1-IN-12** and provide a comparison with other well-characterized SOS1 inhibitors.

Compound	Parameter	Value	Assay Type
Sos1-IN-12	Ki (SOS1)	0.11 nM	Biochemical Assay
IC50 (pERK)	47 nM	Cellular Assay	
BAY-293	IC50 (KRAS-SOS1 Interaction)	21 nM	Biochemical Assay
BI-3406	IC50 (SOS1-KRAS Interaction)	6 nM	Biochemical Assay

Data for **Sos1-IN-12** is reported by commercial suppliers. Data for BAY-293 and BI-3406 are from published literature to provide context for potency.

Compound	Cell Line	KRAS Status	IC50 (Proliferation)
Sos1-IN-12	Data not publicly available	-	-
BI-3406	NCI-H358 (Lung)	G12C	16 nM
Mia Paca-2 (Pancreatic)	G12C	17 nM	

Cellular proliferation data for well-characterized SOS1 inhibitors are provided to illustrate the expected anti-proliferative effects in KRAS-mutant cancer cell lines.

Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the successful application of **Sos1-IN-12**. The following sections provide methodologies for key biochemical and cellular assays adapted from established protocols for characterizing SOS1 inhibitors.

Biochemical Assay: SOS1-KRAS Interaction (HTRF)

This assay quantifies the ability of **Sos1-IN-12** to disrupt the interaction between SOS1 and KRAS in a biochemical setting.

Principle: Homogeneous Time-Resolved Fluorescence (HTRF) is a proximity-based assay. Tagged recombinant SOS1 and KRAS proteins are used. When they interact, a FRET signal is generated. An inhibitor that disrupts this interaction will lead to a decrease in the FRET signal.

Materials:

- Recombinant His-tagged SOS1 (catalytic domain)
- Recombinant GST-tagged KRAS (loaded with GDP)
- Anti-His antibody conjugated to a FRET donor (e.g., Terbium cryptate)
- Anti-GST antibody conjugated to a FRET acceptor (e.g., d2)
- Assay buffer (e.g., 50 mM HEPES pH 7.4, 150 mM NaCl, 5 mM MgCl₂, 0.1% BSA, 0.05% Tween-20)
- **Sos1-IN-12** and other test compounds
- 384-well low-volume white plates

Procedure:

- Prepare a serial dilution of **Sos1-IN-12** in assay buffer.
- In a 384-well plate, add 2 µL of the compound dilutions.
- Add 4 µL of a solution containing His-SOS1 and GST-KRAS to each well.
- Add 4 µL of a solution containing the anti-His-donor and anti-GST-acceptor antibodies.
- Incubate the plate at room temperature for 2 hours, protected from light.

- Read the plate on an HTRF-compatible plate reader, measuring the emission at two wavelengths (e.g., 665 nm for the acceptor and 620 nm for the donor).
- Calculate the HTRF ratio and plot the results against the compound concentration to determine the IC50 value.

Cellular Assay: pERK Level Measurement (Western Blot)

This assay determines the effect of **Sos1-IN-12** on the downstream signaling of the RAS/MAPK pathway by measuring the phosphorylation of ERK.

Principle: Western blotting is used to detect the levels of phosphorylated ERK (pERK) and total ERK in cell lysates after treatment with **Sos1-IN-12**. A decrease in the pERK/total ERK ratio indicates inhibition of the pathway.

Materials:

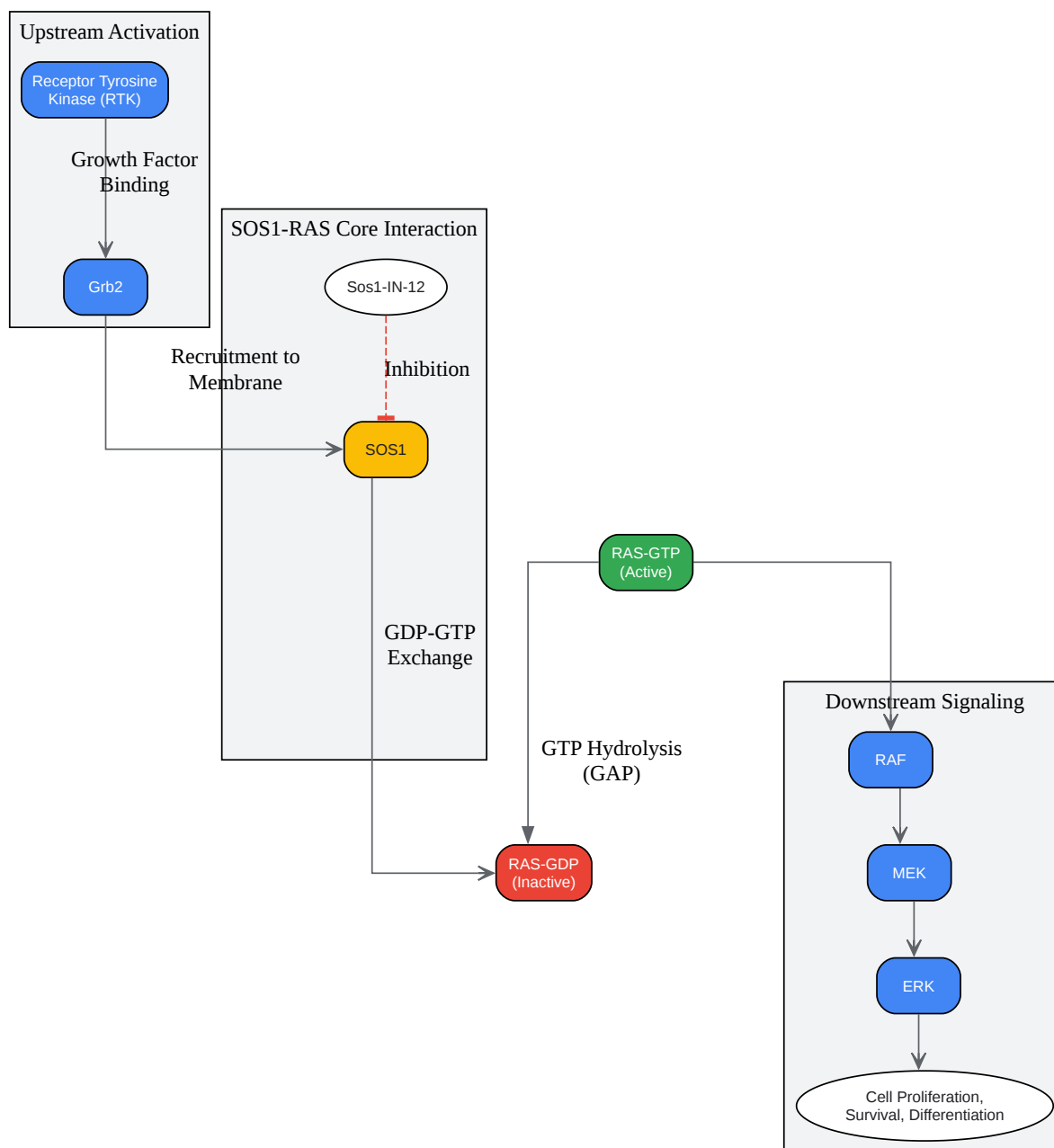
- KRAS-mutant cancer cell line (e.g., NCI-H358)
- Cell culture medium and supplements
- **Sos1-IN-12**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-pERK1/2, anti-total ERK1/2, anti-loading control like β -actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Procedure:

- Seed cells in a 6-well plate and allow them to adhere overnight.
- Treat the cells with varying concentrations of **Sos1-IN-12** for a specified time (e.g., 24 hours).
- Wash the cells with cold PBS and lyse them on ice with lysis buffer.
- Clarify the lysates by centrifugation and determine the protein concentration using a BCA assay.
- Denature the protein samples and load equal amounts onto an SDS-PAGE gel.
- Separate the proteins by electrophoresis and transfer them to a PVDF membrane.
- Block the membrane and incubate with the primary antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities and calculate the ratio of pERK to total ERK.

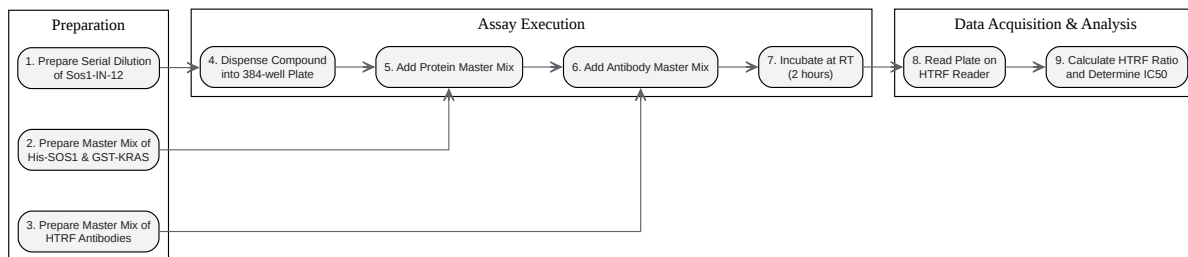
Visualizations: Signaling Pathways and Workflows

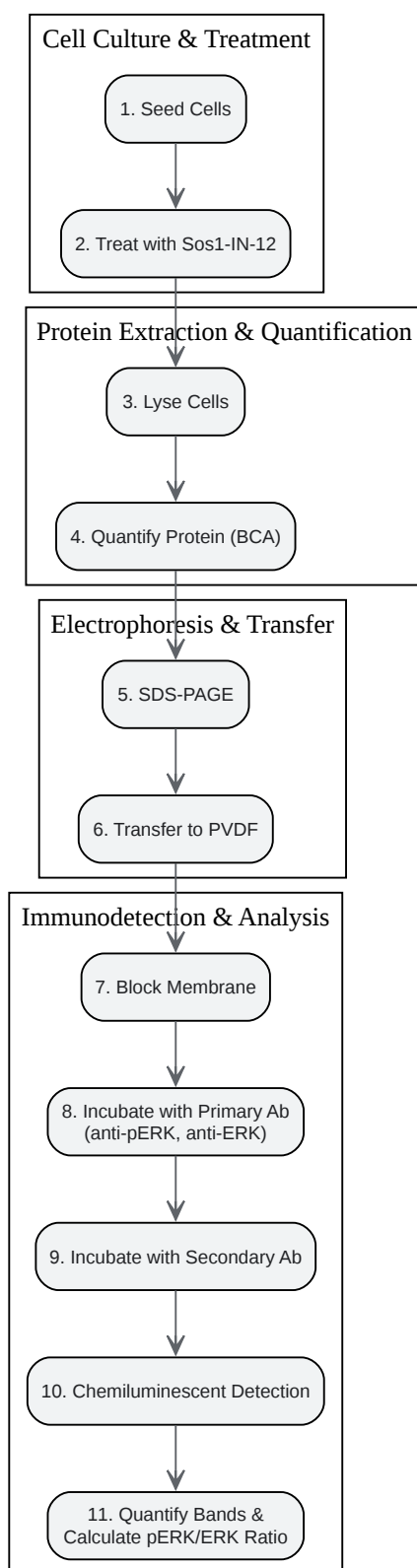
Diagrams are provided to visually represent the complex biological pathways and experimental procedures.



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Caption: The SOS1-RAS-MAPK signaling pathway and the point of inhibition by **Sos1-IN-12**.





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